

Techniques for preparing co-crystals of 2-(2-Chlorophenoxy)-2-phenylacetohydrazide

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Compound of Interest

Compound Name: 2-(2-Chlorophenoxy)-2-phenylacetohydrazide

CAS No.: 32191-72-3

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Application Note: Techniques for Preparing Co-crystals of **2-(2-Chlorophenoxy)-2-phenylacetohydrazide**

Introduction & Strategic Rationale

2-(2-Chlorophenoxy)-2-phenylacetohydrazide (hereafter referred to as CPPH) presents a classic challenge in pharmaceutical solid-state chemistry. Structurally, the molecule features a lipophilic domain (chlorophenoxy and phenyl rings) that limits aqueous solubility, and a polar hydrazide moiety (-CONHNH

) capable of robust hydrogen bonding.

The primary objective of this application note is to detail the protocols for engineering co-crystals of CPPH. By introducing a pharmaceutically acceptable co-former (CCF), we aim to modify the physicochemical properties (solubility, dissolution rate, stability) without altering the covalent chemical structure or pharmacological activity.^{[1][2]}

Key Structural Features for Crystal Engineering:

- Hydrazide Group (-CONHNH)

): Acts as both a hydrogen bond donor (via -NH- and -NH

) and an acceptor (via C=O and terminal -NH

). This is the primary "supramolecular handle."

- Ether Linkage (-O-): A weak hydrogen bond acceptor, potentially involved in auxiliary interactions.

- Aromatic Rings: Capable of

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stacking interactions, stabilizing the crystal lattice.

Pre-Formulation: Co-former Selection Strategy

Before initiating experimental work, a rational selection of co-formers is critical to minimize trial-and-error.

The pKa Rule

To ensure the formation of a co-crystal rather than a salt, the difference in pKa between the conjugate acid of the base (CPPH hydrazide group, estimated pKa ~3-4) and the co-former acid must be considered.

- Rule:

$$\text{pKa} = \text{pKa}(\text{base}) - \text{pKa}(\text{acid}).$$

- Target:

$\text{pKa} < 0$ to 3 typically favors co-crystal formation. If

$\text{pKa} > 3$, salt formation is likely.

- Recommendation: Select weak carboxylic acids (e.g., fumaric acid, succinic acid, benzoic acid) or amides (e.g., nicotinamide, urea).

Supramolecular Synthons

The design relies on establishing robust supramolecular heterosynthons. The most probable interaction for CPPH is the Acid-Hydrazide Heterosynthon, where the carboxylic acid group of the co-former hydrogen bonds with the hydrazide group of CPPH.

Experimental Protocols

Protocol A: Liquid-Assisted Grinding (LAG) – High-Throughput Screening

Purpose: Rapidly screen for co-crystal formation with minimal material consumption.

Materials:

- CPPH (Target API)
- Selected Co-formers (e.g., Fumaric Acid, Nicotinamide, Succinic Acid)
- Solvent: Methanol or Ethanol (catalytic amount)
- Equipment: Retsch MM400 Mixer Mill or Agate Mortar & Pestle

Procedure:

- Stoichiometry: Weigh CPPH and the chosen co-former in a 1:1 molar ratio. (Total weight ~100 mg).
- Loading: Transfer the physical mixture into a 2 mL stainless steel grinding jar. Add two 5 mm stainless steel grinding balls.
- Solvent Addition: Add 10–20 L of methanol (solvent drop). This acts as a catalyst to facilitate molecular diffusion.
- Grinding: Grind at 25 Hz for 20–30 minutes.
- Analysis: Immediately analyze the resulting powder by PXRD (Protocol D). New peaks indicate a new phase (co-crystal).

Protocol B: Solvent Evaporation – Single Crystal Growth

Purpose: To obtain high-quality single crystals for structure determination (SC-XRD).

Materials:

- CPPH
- Co-former (identified from LAG screening)
- Solvents: Ethanol, Methanol, Acetonitrile, or Ethyl Acetate (solubility dependent)
- Equipment: 20 mL glass vials, Parafilm

Procedure:

- Solubility Check: Determine a solvent that dissolves both CPPH and the co-former. If solubilities differ significantly, use a binary solvent mixture (e.g., Ethanol:Water 50:50).
- Dissolution: Dissolve 0.1 mmol of CPPH and 0.1 mmol of co-former in the minimum amount of solvent required to obtain a clear solution at slightly elevated temperature (40°C).
- Filtration: Filter the solution through a 0.45 μ m PTFE syringe filter into a clean vial to remove nucleation sites (dust).
- Evaporation: Cover the vial with Parafilm and poke 3–5 small holes to allow slow evaporation.
- Crystallization: Store at room temperature in a vibration-free environment. Crystals should appear within 2–7 days.
- Harvesting: Isolate crystals and dry them gently on filter paper.

Protocol C: Slurry Conversion – Thermodynamic Stability

Purpose: To scale up the co-crystal and verify thermodynamic stability.

Procedure:

- **Suspension:** Add excess physical mixture (1:1 ratio of CPPH and Co-former) to 5 mL of a solvent (e.g., water or ethanol) in which the co-crystal is expected to be less soluble than the individual components.
- **Equilibration:** Stir the suspension at a controlled temperature (e.g., 25°C) for 24–48 hours.
- **Filtration:** Filter the solid phase.^{[3][4]}
- **Analysis:** Analyze the solid by PXRD. If the pattern matches the co-crystal (from LAG), the co-crystal is thermodynamically stable in that solvent.

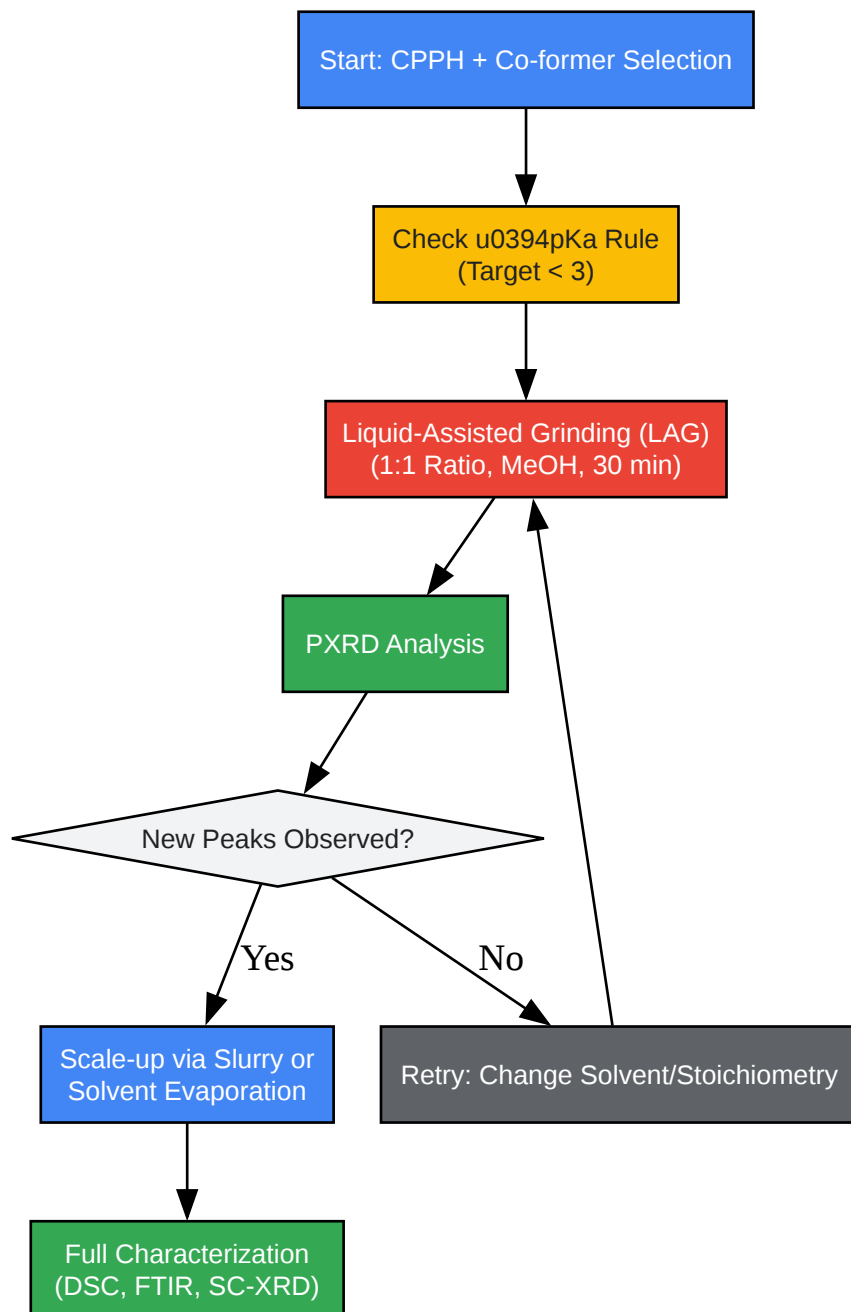
Characterization & Validation

Every potential co-crystal must be validated using the following "Self-Validating System":

Technique	Observation	Interpretation
PXRD	Shift in peak positions ()	New Phase Formation. If the pattern is a linear combination of API and Co-former, no reaction occurred. Unique peaks = Success.
DSC	Single, sharp endotherm (melting point)	Purity & Identity. A melting point distinct from either component (usually between the two) confirms a new crystalline lattice.
FTIR	Shift in C=O stretch (amide I)	Interaction Proof. A shift (e.g., from 1680 to 1660 cm) confirms hydrogen bonding participation.
SC-XRD	3D Structure Solution	Definitive Proof. Visualizes the proton position to distinguish Salt vs. Co-crystal.

Visualization of Workflows

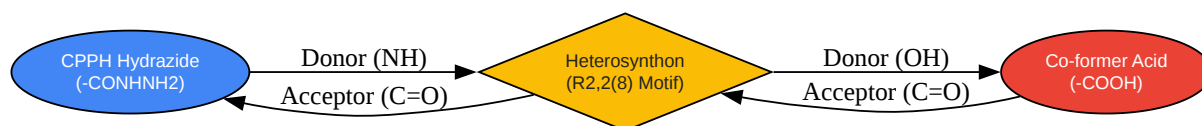
Figure 1: Co-Crystal Screening Workflow



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Caption: Systematic workflow for the screening, identification, and scale-up of CPPH co-crystals.

Figure 2: Predicted Supramolecular Synthon



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Caption: Schematic of the expected Acid-Hydrazide heterosynthon (R2,2(8) graph set motif) driving co-crystal assembly.

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